

Technical Guide: Cyclohexane-1,1-dicarboxylic Acid (CAS 1127-08-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexane-1,1-dicarboxylic acid

Cat. No.: B074598

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and hazards of **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8). The information is compiled from various chemical and safety data sources to support research, development, and safety assessments.

Chemical and Physical Properties

Cyclohexane-1,1-dicarboxylic acid is a white crystalline solid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₂ O ₄	[2][3]
Molecular Weight	172.18 g/mol	[2]
Melting Point	175.5-176.5 °C	[2]
Boiling Point	375.4 °C at 760 mmHg	[2]
Density	1.33 g/cm ³	[2]
Flash Point	195 °C	[2]
Vapor Pressure	1.13E-06 mmHg at 25°C	[2][4]
Solubility	Sparingly soluble in water.	[1]
LogP	1.10610	[2]
pKa	4.61 ± 0.20 (Predicted)	[1][4]

Hazards and Safety Information

Cyclohexane-1,1-dicarboxylic acid is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

GHS Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Skin Irritation	Category 2
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

Source:[1][5]

GHS Pictograms and Signal Word

Pictogram:

 alt text

Signal Word: Danger[2][6]

Hazard and Precautionary Statements

Hazard Statements:

- H301: Toxic if swallowed.[2][5]
- H315: Causes skin irritation.[2][5]
- H319: Causes serious eye irritation.[2][5]
- H335: May cause respiratory irritation.[2][5]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P270: Do not eat, drink or smoke when using this product.[1]
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P330: Rinse mouth.[1]
- P405: Store locked up.[1]

Experimental Protocols

Specific experimental data for the biological activity or toxicity of **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8) are not readily available in the public domain. However, the identified hazards can be assessed using standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Acute Oral Toxicity (OECD 420, 423, 425)

These guidelines describe procedures for assessing the acute toxic effects of a substance administered orally.^[6]

- Principle: A single dose of the substance is administered to animals (typically rodents) by gavage.^[7]^[8] The animals are observed for a defined period (usually 14 days) for signs of toxicity and mortality.^[7]
- Methodology: The test can be conducted using one of three methods: the Fixed Dose Procedure (OECD 420), the Acute Toxic Class Method (OECD 423), or the Up-and-Down Procedure (OECD 425).^[6] These methods aim to determine the LD50 (the dose causing death in 50% of the test animals) or to classify the substance into a specific toxicity category based on the observed effects at different dose levels.^[6] Key observations include changes in skin and fur, eyes, and mucous membranes, as well as effects on the respiratory, circulatory, autonomic, and central nervous systems.^[7]

Skin Irritation (OECD 404, 439)

These guidelines outline procedures for assessing the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The substance is applied to the skin of a test animal (in vivo, OECD 404) or a reconstructed human epidermis model (in vitro, OECD 439).^[1]^[4]
- In Vivo Methodology (OECD 404): A small amount of the test substance is applied to a shaved patch of skin on an animal (typically a rabbit) for a set duration (e.g., 4 hours).^[9] The skin is then observed for signs of erythema (redness) and edema (swelling) at specific time points.^[9]

- In Vitro Methodology (OECD 439): The test substance is applied to a reconstructed human epidermis model.^[4] Cell viability is measured after exposure, and a reduction in viability below a certain threshold indicates an irritant potential.^[10]

Eye Irritation (OECD 405)

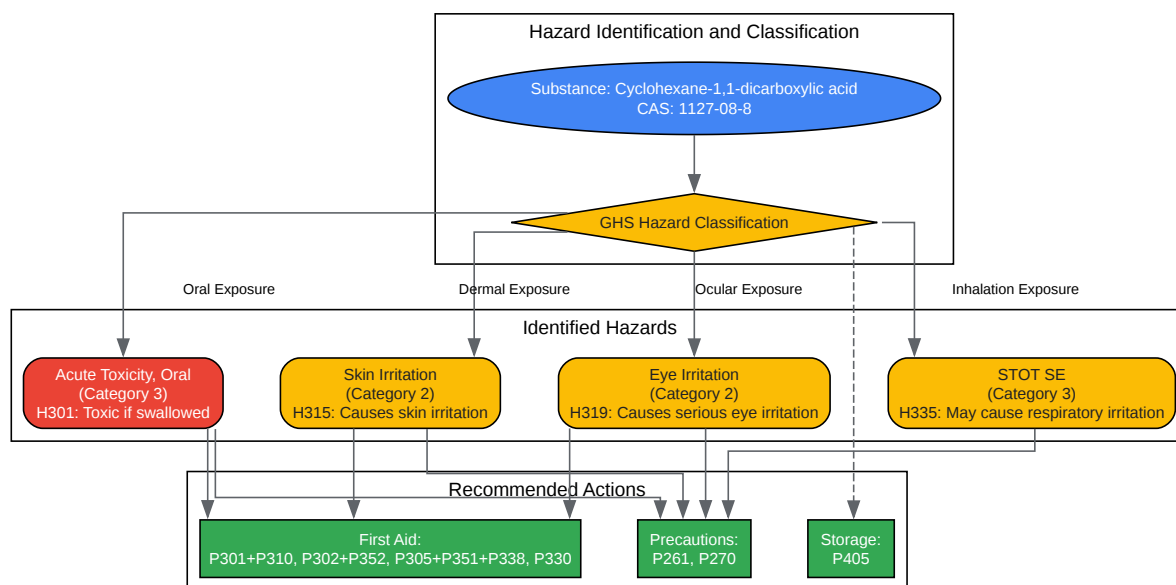
This guideline details the procedure for assessing the potential of a substance to cause reversible or irreversible changes to the eye.

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of a test animal (typically a rabbit).^[3] The untreated eye serves as a control.^[3]
- Methodology: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for lesions of the cornea, iris, and conjunctiva.^[3] The severity and reversibility of any observed effects are recorded to determine the irritation potential.^[11]

Visualizations

Hazard Assessment Workflow

The following diagram illustrates the logical workflow for the hazard assessment of **Cyclohexane-1,1-dicarboxylic acid** based on its GHS classifications.



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Caption: Hazard Assessment Workflow for **Cyclohexane-1,1-dicarboxylic acid**.

Biological Signaling Pathways

Based on a comprehensive review of publicly available scientific literature, no specific biological signaling pathways have been identified for **Cyclohexane-1,1-dicarboxylic acid** (CAS 1127-08-8) at this time. Further research is required to elucidate its mechanism of action and potential interactions with biological systems.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety and toxicological advice. All necessary precautions should be taken when handling this chemical.

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